Technical Support Center: Stability Profile of 3-Bromo-1-methylpyrazol-4-amine

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Compound of Interest

Compound Name:	*3-Bromo-1-methylpyrazol-4-amine;hydrochloride*
Cat. No.:	*B12226258*

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Case ID: TSC-PYR-3Br-4NH2 Subject: Stability in Acidic/Basic Media & Handling Protocols Compound CAS: 3438-16-8 (General analog ref) / 1909316-30-8 (Specific isomer)[1][2]

Executive Summary

3-Bromo-1-methylpyrazol-4-amine is a robust heterocyclic building block, but its amphoteric nature and halogen substituent create specific stability windows.[1][2]

- In Acid: Chemically stable but physically liable to salt precipitation and extraction loss (retention in aqueous phase).[1][2]
- In Base: Chemically sensitive.[1][2] The C-Br bond is generally stable to mild base, but susceptible to Nucleophilic Aromatic Substitution (

) under forcing conditions (high T, strong nucleophiles).[1] The amine moiety is prone to oxidative coupling in basic solutions exposed to air.[1][2]

Module 1: Acidic Media Stability

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The Core Mechanism: Protonation vs. Degradation

In acidic media (pH < 2), the primary event is protonation of the exocyclic amine (

).[1] The pyrazole ring nitrogens are less basic due to aromaticity.[1][2]

- Chemical Stability: High.[1][2][3] The pyrazole ring resists acid-catalyzed hydrolysis.[1][2] The C-Br bond is stable against non-oxidizing acids (HCl,

).[1][2]
- Physical Risk: The hydrochloride salt is highly polar, leading to insolubility in organic solvents (DCM, EtOAc) and high solubility in water.[1]

Troubleshooting Guide: Acidic Conditions

Symptom	Probable Cause	Corrective Action
Precipitate in HPLC Vial	Salt Formation. If using 0.1% TFA/FA in high organic mobile phase, the salt may crash out.[1][2]	Switch to a buffered aqueous phase (Ammonium Acetate) or reduce organic ratio in the sample diluent.[1][2]
Low Yield in Workup	Partitioning Error. At pH < 4, the compound is in the aqueous phase.[1]	Basify aqueous layer to pH > 9 before extraction to recover the free base.[1][2]
Loss of Bromine	Protodebromination. Rare, but possible in boiling conc.[1] HBr or HI.[1][2]	Avoid hydrohalic acids at reflux.[1][2] Use if strong acid is required at high temp.[1][2]

FAQ: Acidic Media

Q: Can I store this compound in 1N HCl? A: Yes, for short periods (24-48h) at

. However, long-term storage in solution is not recommended due to the risk of slow hydrolysis of the methyl group (rare) or trace oxidation.[1] Freeze-drying to the HCl salt solid is the preferred storage method.[1][2]

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Module 2: Basic Media Stability

The Core Mechanism: Nucleophilic Attack & Oxidation

In basic media, the protonated amine is neutralized.[1] The electron-rich pyrazole ring generally protects the C-Br bond from attack.[1][2] However, the presence of the 1-methyl group prevents tautomerization, locking the system.[1]

- Risk: Strong bases (NaOH, alkoxides) at high temperatures can displace the Bromine (

  or

  ), especially if catalyzed by trace metals (Cu, Pd) often present in reactors.[1][2]
- Oxidation Risk: The free amine is electron-rich and susceptible to oxidative dimerization (azo formation) in the presence of air and base.[1][2]

Troubleshooting Guide: Basic Conditions

Symptom	Probable Cause	Corrective Action
New Peak at M-63 (approx)	Hydrolysis ( ). Br (79) replaced by OH (17).[1][2]	Lower reaction temperature.[1][2] Ensure base is not in large excess.[1][2] Switch to weaker bases (,).
Solution Turns Brown/Black	Oxidative Degradation. Free amine oxidizing in air.[1][2]	Degas solvents with Argon/Nitrogen.[1][2] Add antioxidants (e.g., Ascorbic acid) if compatible.[1][2]
Dimer Peak (2M-2)	Azo Coupling.	Strictly exclude oxygen.[1][2] Store under inert atmosphere.

FAQ: Basic Media

Q: Is the compound compatible with Suzuki Coupling conditions (Base + Pd + Heat)? A: Generally, yes.[1] However, the C-Br bond is the reactive site.[1][2] If you are trying to couple at

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the amine (e.g., Buchwald), the Br might compete.[1] If coupling at the Br, the amine can poison the catalyst.[1] Protocol: Protect the amine (e.g., Boc) if the Br is the target, or use specific ligands (e.g., BrettPhos) if the amine is the target.[1]

Module 3: Visualizing the Stability Landscape

The following diagram illustrates the species distribution and degradation pathways based on pH and environmental factors.

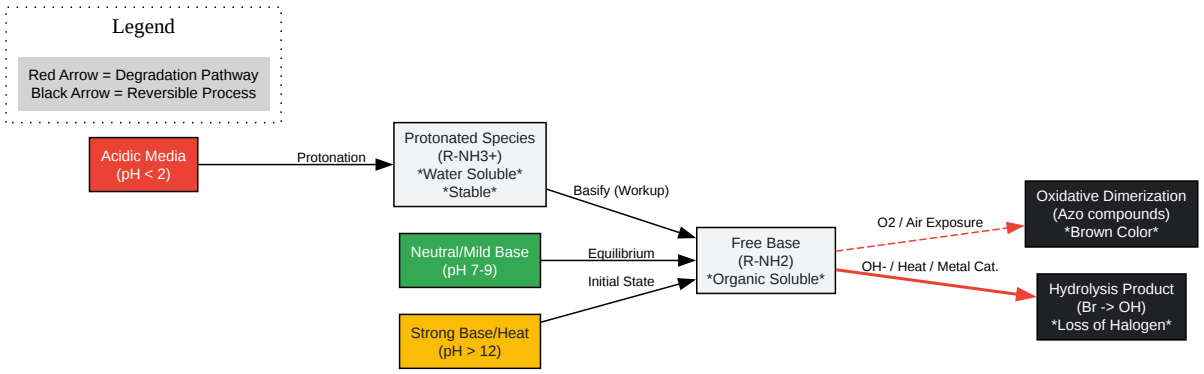

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Figure 1: Stability and reactivity flow of 3-Bromo-1-methylpyrazol-4-amine across pH gradients.

Module 4: Validated Protocols

Protocol A: Acid/Base Stress Test (Force Degradation)

Use this to validate stability for your specific batch or formulation.[1]

- Preparation: Prepare a 1 mg/mL stock solution of the compound in Acetonitrile.
- Acid Stress:

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- Mix

  stock +

  1N HCl.
- Incubate at

  for 4 hours.
- Analysis: Neutralize with NaOH, inject to LC-MS.[1][2]
- Pass Criteria: Recovery > 98%, no new peaks > 0.5%.[1]

- Base Stress:
  - Mix

    stock +

    1N NaOH.
  - Incubate at

    for 4 hours.
  - Analysis: Neutralize with HCl, inject to LC-MS.[1][2]
  - Pass Criteria: Look specifically for hydrolysis peak (

).[1][2]
- Oxidative Stress:
  - Mix

    stock +

    3%

    .

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- Incubate at RT for 2 hours.
- Note: This mimics aggressive air oxidation.[1][2]

Protocol B: Recovery from Acidic Aqueous Waste

If you accidentally lost your compound in the water layer during extraction:

- Cool the aqueous layer to

  (ice bath).
- Slowly add 2N NaOH or Sat.

  with stirring until pH reaches ~10.
  - Observation: The solution should turn cloudy as the free base precipitates or oils out.[1][2]
- Extract 3x with Ethyl Acetate or DCM.[1][2]
- Dry organic layer over

  (avoid

  if the amine is sensitive, though usually fine).

References & Authority

- Synthesis and Reactivity of Aminopyrazoles:
  - Source: Elnagdi, M. H., et al. "Recent developments in aminopyrazole chemistry."[1] Arkivoc 2009.[1][2][4]
  - Relevance: Establishes the general stability profile of the aminopyrazole scaffold and the reactivity of the C4-amino group.[1][2]
- Halogenated Pyrazole Stability:
  - Source: Joule, J. A., & Mills, K. (2010).[1] Heterocyclic Chemistry (5th Ed.).[1][2] Wiley.[1][2]

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- Relevance: Authoritative text on the nucleophilic substitution patterns of halogenated 1,3-azoles.

- Specific Analog Data (PubChem):
  - Source: PubChem Compound Summary for CID 14948637 (3-Bromo-1-methyl-1H-pyrazole).[1][2]
  - Relevance: Provides physical property data (solubility, safety) for the core scaffold.[1]
  - [1]

- Safety & Handling (SDS):
  - Source: Sigma-Aldrich Safety Data Sheet (Generic Aminopyrazoles).[1][2]
  - Relevance: Standard handling for corrosive/irritant amines.[1][2]

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Sources

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